

2-Formylbenzeneboronic acid pinacol ester CAS 380430-53-5 data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *2-Formylbenzeneboronic acid
pinacol ester*

Cat. No.: *B15235413*

[Get Quote](#)

An In-depth Technical Guide to **2-Formylbenzeneboronic Acid Pinacol Ester** (CAS 380430-53-5)

Introduction: A Bifunctional Linchpin in Modern Synthesis

2-Formylbenzeneboronic acid pinacol ester, registered under CAS Number 380430-53-5, is a versatile bifunctional organic compound that has emerged as a critical building block for researchers in synthetic chemistry, materials science, and drug development.[1] Its structure is distinguished by the presence of two key functional groups on an aromatic ring: an aldehyde at the 2-position and a boronic acid pinacol ester. This unique arrangement allows for sequential or orthogonal chemical transformations, making it an invaluable tool for constructing complex molecular architectures.

The boronic acid pinacol ester moiety is a stable, easily handled precursor for the venerable Suzuki-Miyaura cross-coupling reaction, one of the most powerful methods for forming carbon-carbon bonds.[2][3] The pinacol ester provides enhanced stability over the corresponding free boronic acid, rendering the compound less prone to protodeboronation and decomposition, and

facilitating purification by standard chromatographic methods.[4] Simultaneously, the ortho-aldehyde group serves as a versatile handle for a wide array of chemical reactions, including condensations, reductive aminations, and Wittig-type reactions.[5][6] This dual reactivity is the cornerstone of its utility, enabling the synthesis of advanced materials, complex ligands, and pharmacologically active molecules.[7][8]

This guide provides a comprehensive technical overview of **2-Formylbenzeneboronic acid pinacol ester**, detailing its properties, synthesis, core reactivity, and key applications, with the aim of equipping researchers and drug development professionals with the practical and theoretical knowledge to effectively leverage this powerful synthetic intermediate.

Physicochemical Properties and Safety Data

A thorough understanding of a reagent's properties is fundamental to its successful application and safe handling. The key data for **2-Formylbenzeneboronic acid pinacol ester** are summarized below.

Property	Value	Source(s)
CAS Number	380430-53-5	[7][9]
Molecular Formula	C ₁₃ H ₁₇ BO ₃	[7][9][10]
Molecular Weight	232.08 g/mol	[7][9]
IUPAC Name	2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzaldehyde	[9][10]
Appearance	Clear colorless to dark yellow liquid	[7][10]
Density	1.0532 g/mL at 25 °C	[7][11]
Refractive Index (n _{20/D})	1.5143	[7][11]
Flash Point	> 110 °C (> 230 °F)	[7][11]
Storage Temperature	2-8°C, under dry conditions	[7][11]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[7][9][12]
GHS Signal Word	Warning	[7][9][12]
GHS Pictogram	GHS07 (Exclamation mark)	[9]

Safety & Handling: **2-Formylbenzeneboronic acid pinacol ester** is classified as an irritant.[7][9][12] Standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Wear chemical safety goggles, compatible chemical-resistant gloves, and a lab coat.[7][13] If ventilation is inadequate, use a government-approved respirator.[14]
- Handling: Avoid inhalation of vapors and contact with skin and eyes.[13] Use only in a well-ventilated area, such as a chemical fume hood.[12]

- First Aid: In case of eye contact, rinse immediately and thoroughly with water for at least 15 minutes and seek medical attention.[12] For skin contact, wash off immediately with soap and plenty of water.[12] If inhaled, move the person to fresh air.[14] If swallowed, rinse mouth with water (if the person is conscious) and call a physician.[14]

Core Reactivity and Mechanistic Insights

The synthetic power of this reagent stems from its two distinct functional groups.

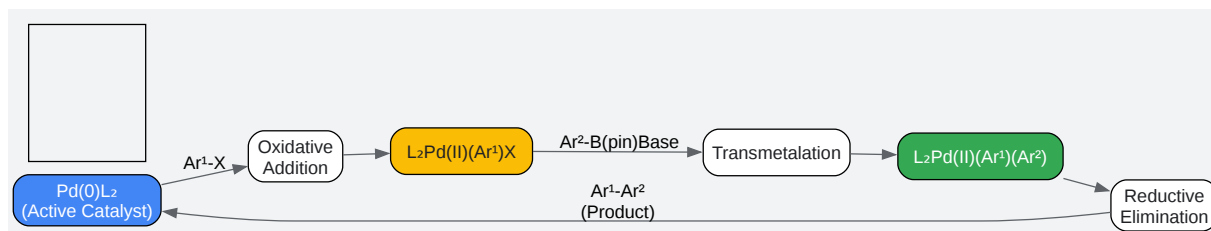
Understanding their reactivity is key to designing efficient synthetic routes.

The Suzuki-Miyaura Cross-Coupling Reaction

The pinacol boronic ester is primarily utilized in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction to form C(sp²)-C(sp²) bonds.[3] Pinacol esters are generally favored over free boronic acids in multi-step synthesis due to their improved stability towards air and moisture and their compatibility with chromatographic purification.[4]

The reaction proceeds via a well-established catalytic cycle involving a Pd(0)/Pd(II) couple. The key steps are:

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of an aryl or vinyl halide (Ar-X), forming a Pd(II) complex.
- Transmetalation: In the presence of a base, the organic group from the boronic ester is transferred to the palladium center, displacing the halide. The base is crucial for activating the boronic ester, forming a more nucleophilic boronate species.
- Reductive Elimination: The two organic fragments on the palladium complex couple and are eliminated, forming the new C-C bond of the biaryl product and regenerating the Pd(0) catalyst.[3]



[Click to download full resolution via product page](#)

Fig 1. Simplified catalytic cycle of the Suzuki-Miyaura reaction.

Reactivity of the Aldehyde Group

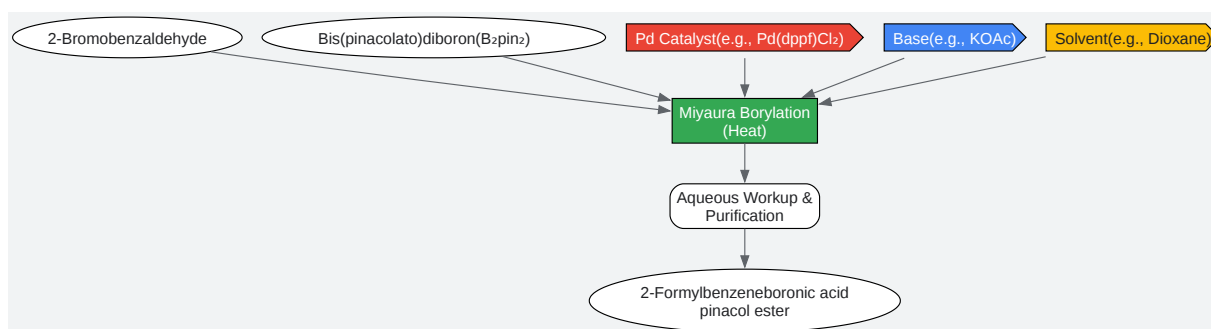
The ortho-aldehyde functionality provides a second reactive site that can be addressed before or after the Suzuki coupling. This allows for the synthesis of a vast array of derivatives.

Common transformations include:

- **Condensation Reactions:** Formation of imines, hydrazones, or oximes through reaction with primary amines, hydrazines, or hydroxylamine, respectively. This chemistry is fundamental to the development of fluorescent probes and sensors where the electronic properties of the system are modulated upon binding to an analyte.^{[6][11][15]}
- **Reductive Amination:** Conversion of the aldehyde to an amine via reaction with an amine in the presence of a reducing agent.
- **Wittig Reaction:** Formation of a carbon-carbon double bond, extending the carbon skeleton.
- **Oxidation/Reduction:** The aldehyde can be easily oxidized to a carboxylic acid or reduced to a primary alcohol, providing further synthetic handles.

Synthesis of 2-Formylbenzeneboronic Acid Pinacol Ester

The most common and efficient method for synthesizing arylboronic esters is the Miyaura borylation reaction.[4] This involves a palladium-catalyzed cross-coupling of an aryl halide with a diboron reagent, typically bis(pinacolato)diboron (B_2pin_2). For the title compound, the starting material is 2-bromobenzaldehyde.



[Click to download full resolution via product page](#)

Fig 2. General workflow for the synthesis via Miyaura borylation.

General Experimental Protocol: Miyaura Borylation

Disclaimer: This is a representative protocol. Researchers should optimize conditions based on their specific laboratory setup and scale.

- **Inert Atmosphere:** To an oven-dried Schlenk flask equipped with a magnetic stir bar and condenser, add 2-bromobenzaldehyde (1.0 equiv), bis(pinacolato)diboron (1.1 equiv), and potassium acetate (KOAc, 1.5 equiv).[4]
- **Catalyst Addition:** Add the palladium catalyst, for example, [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$, 0.03 equiv).

- **Solvent and Degassing:** Evacuate and backfill the flask with an inert gas (e.g., Argon or Nitrogen) three times. Add anhydrous, degassed solvent (e.g., 1,4-dioxane or DMSO) via syringe.
- **Reaction:** Heat the reaction mixture to 80-100 °C and stir for 12-24 hours, monitoring the reaction progress by TLC or GC-MS.
- **Workup:** After cooling to room temperature, dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and filter through a pad of celite to remove inorganic salts and the palladium catalyst.
- **Purification:** Wash the filtrate with water and brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel to yield the pure liquid product.

Applications in Research and Drug Development

The unique structure of this reagent has made it a valuable component in several areas of advanced research.

Fluorescent Probes and Chemical Sensors

The aldehyde group can be condensed with various fluorophores containing a reactive amine or hydrazine moiety. The resulting product often exhibits modulated fluorescence. The boronic ester can then act as a recognition site for analytes like hydrogen peroxide (H_2O_2), metal ions, or saccharides.^[7]^[11] For example, a profluorescent probe was developed that could detect oxidative stress induced by H_2O_2 and metal ions in living cells.^[11]

Synthesis of Complex Organic Molecules

As a bifunctional building block, it is frequently used in multi-step syntheses of pharmaceuticals and other complex organic targets.^[16] The Suzuki-Miyaura reaction allows for the facile introduction of an aryl substituent, while the aldehyde can be elaborated into a variety of other functional groups. This strategy has been used to create monofunctionalized porphyrin architectures, which are important in developing molecular electronics and switches.

Representative Protocol: Suzuki-Miyaura Coupling

This protocol describes the synthesis of a generic biaryl compound from **2-Formylbenzeneboronic acid pinacol ester** and an aryl bromide.

- **Reaction Setup:** In an oven-dried flask under an inert atmosphere, combine **2-Formylbenzeneboronic acid pinacol ester** (1.2 equiv), the aryl bromide of choice (1.0 equiv), a palladium catalyst (e.g., Pd(PPh₃)₄, 0.05 equiv), and a base (e.g., aqueous 2M Na₂CO₃ or K₂CO₃, 2.0 equiv).
- **Solvent Addition:** Add a degassed solvent system, such as a mixture of toluene and water or dioxane.
- **Reaction:** Heat the biphasic mixture to reflux (typically 80-110 °C) with vigorous stirring for 4-16 hours. Monitor the reaction's completion by TLC or LC-MS.
- **Workup:** Cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and water. Separate the organic layer, and extract the aqueous layer twice more with the organic solvent.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous MgSO₄ or Na₂SO₄, and concentrate in vacuo. The resulting crude product can be purified by flash column chromatography to yield the desired 2-formylbiaryl product.

Conclusion

2-Formylbenzeneboronic acid pinacol ester is a cornerstone reagent for modern organic synthesis. Its commercial availability and the robust, well-understood reactivity of its two functional groups provide chemists with a reliable and versatile tool.^[17] The stability imparted by the pinacol ester allows for its use in complex synthetic sequences, while the aldehyde provides a gateway to a vast chemical space. From creating sophisticated fluorescent sensors for biological imaging to constructing the core scaffolds of potential new therapeutics, its importance in both academic and industrial research is firmly established and continues to grow.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 10977322, 2-Formylphenylboronic acid pinacol ester. Retrieved from [\[Link\]](#)[9]
- Thomas, A. A., & Denmark, S. E. (2016). Elucidating the Role of the Boronic Esters in the Suzuki–Miyaura Reaction: Structural, Kinetic, and Computational Investigations. *Accounts of Chemical Research*, 49(5), 1029–1041. Available at: [\[Link\]](#)[2]
- Organic Chemistry Portal. (n.d.). Miyaura Borylation Reaction. Retrieved from [\[Link\]](#)[4]
- Organic Chemistry Portal. (n.d.). Benzylboronic acid or boronate synthesis. Retrieved from [\[Link\]](#)[18]
- Boron Molecular. (n.d.). 2-Formylphenylboronic acid, pinacol ester. Retrieved from [\[Link\]](#)[17]
- Royal Society of Chemistry. (2021). Comparison of Boron-Assisted Oxime and Hydrazone Formations Leads to the Discovery of a Fluorogenic Variant. RSC Publishing. Retrieved from [\[Link\]](#)[15]
- Billingsley, K. L., & Buchwald, S. L. (2007). A General and Efficient Method for the Suzuki–Miyaura Coupling of 2-Pyridyl Nucleophiles. *Angewandte Chemie International Edition*, 46(29), 5555–5559. Available at: [\[Link\]](#)[19]
- J & W PharmLab, LLC. (n.d.). Material Safety Data Sheet: 2-Methoxy-3-nitro-phenylboronic acid pinacol ester. Retrieved from a representative MSDS for a similar compound class.[14]
- Organic Syntheses. (n.d.). Boronic Esters. Retrieved from [\[Link\]](#)[20]
- Snyder, H. R., & Tschampel, P. (1963). Arylboronic Acids. VII. Some Reactions of o-Formylbenzeneboronic Acid. *The Journal of Organic Chemistry*, 28(5), 1362–1364. Available at: [\[Link\]](#)[5]
- Chem-Impex International. (n.d.). 4-[(tert-Butoxycarbonyl)amino]phenylboronic acid. Retrieved from [\[Link\]](#)[16]
- Snyder, H. R., & Reedy, A. J. (1958). Arylboronic acids. Imino derivatives from O-formylbenzeneboronic acid. *The Journal of Organic Chemistry*, 23(10), 1538–1540. Available at: [\[Link\]](#)[6]

- Hall, D. G. (Ed.). (2005). Boronic Acids: Preparation and Applications in Organic Synthesis and Medicine. Wiley-VCH.[21]
- Wang, D., & Wang, J. (2017). Synthesis of Aldehydes by Organocatalytic Formylation Reactions of Boronic Acids with Glyoxylic Acid. *Angewandte Chemie International Edition*, 56(28), 8201–8205. Available at: [Link][22]
- Achilli, C., Ciana, A., & Balduini, C. (2012). Susceptibility to hydrolysis of phenylboronic pinacol esters at physiological pH. *Bioorganic & Medicinal Chemistry Letters*, 22(1), 473-476. Available at: [Link][23]
- Apollo Scientific. (n.d.). Safety Data Sheet: 2-methylfuran-3-boronic acid, pinacol ester. Retrieved from a representative MSDS for a similar compound class.[24]
- Das, B. C., et al. (2022). Boron Chemicals in Drug Discovery and Development: Synthesis and Medicinal Perspective. *Molecules*, 27(8), 2589. Available at: [Link][8]
- Murphy, C. L. W. (2011). Synthesis of Boronic Acids and Esters from Pinacolborane and Aminoborane Under Ambient Magnesium-, Iodine-, and Zinc-Mediated Conditions. University of California, Santa Cruz. Available at: [Link][25]
- Rueda-Espinosa, J., et al. (2021). Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero (aryl) boronic acids and esters. *Scholarship @ Claremont*. Available at: [Link][26]
- Chemistry LibreTexts. (2024). Suzuki-Miyaura Coupling. Retrieved from [Link][3]
- Dobi, K., et al. (2020). Which boronic acids are used most frequently for synthesis of bioactive molecules?. *Journal of Computer-Aided Molecular Design*, 34, 1-13. Available at: [Link][1]
- Drug Discovery & Development. (2017). Simple Synthesis Method Yields Boronic Acid-Based Drugs. Retrieved from [Link][27]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Elucidating the Role of the Boronic Esters in the Suzuki–Miyaura Reaction: Structural, Kinetic, and Computational Investigations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. chem.libretexts.org \[chem.libretexts.org\]](#)
- [4. Miyaura Borylation Reaction \[organic-chemistry.org\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](#)
- [7. 2-Formylphenylboronic acid pinacol ester 97 380151-85-9 \[sigmaaldrich.com\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. 2-Formylphenylboronic acid pinacol ester | C13H17BO3 | CID 10977322 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. Acide 2-formylphénylboronique pinacol ester, 97 %, Thermo Scientific Chemicals 5 g | Buy Online \[thermofisher.com\]](#)
- [11. 2-Formylphenylboronic acid pinacol ester 97 380151-85-9 \[sigmaaldrich.com\]](#)
- [12. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- [13. echemi.com \[echemi.com\]](#)
- [14. jwpharmmlab.com \[jwpharmmlab.com\]](#)
- [15. rsc.org \[rsc.org\]](#)
- [16. chemimpex.com \[chemimpex.com\]](#)
- [17. boronmolecular.com \[boronmolecular.com\]](#)
- [18. Benzylboronic acid or boronate synthesis \[organic-chemistry.org\]](#)
- [19. A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [21. application.wiley-vch.de \[application.wiley-vch.de\]](#)
- [22. Synthesis of Aldehydes by Organocatalytic Formylation Reactions of Boronic Acids with Glyoxylic Acid - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. researchgate.net \[researchgate.net\]](#)

- [24. static.cymitquimica.com](http://static.cymitquimica.com) [static.cymitquimica.com]
- [25. Synthesis of Boronic Acids and Esters from Pinacolborane and Aminoborane Under Ambient Magnesium-, Iodine-, and Zinc-Mediated Conditions](http://escholarship.org) [escholarship.org]
- [26. scholarship.claremont.edu](http://scholarship.claremont.edu) [scholarship.claremont.edu]
- [27. drugdiscoverytrends.com](http://drugdiscoverytrends.com) [drugdiscoverytrends.com]
- To cite this document: BenchChem. [2-Formylbenzeneboronic acid pinacol ester CAS 380430-53-5 data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15235413/docs#2-formylbenzeneboronic-acid-pinacol-ester-cas-380430-53-5-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check